

Technical Guide to the Safe Handling and Use of $\text{NiBr}_2(\text{dme})$

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Compound of Interest

Compound Name: $\text{NiBr}_2(\text{dme})$

Cat. No.: B1588739

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and experimental considerations for Nickel(II) bromide ethylene glycol dimethyl ether complex, commonly abbreviated as **$\text{NiBr}_2(\text{dme})$** . This organometallic compound is a valuable precursor and catalyst in a variety of chemical syntheses. Due to its hazardous and air-sensitive nature, strict adherence to safety protocols is essential.

Chemical and Physical Properties

$\text{NiBr}_2(\text{dme})$ is a salmon-colored solid at room temperature. Its key identifiers and physical properties are summarized below.

Property	Value
Chemical Formula	C4H10Br2NiO2
Molecular Weight	308.62 g/mol
CAS Number	28923-39-9
Appearance	Salmon-colored solid
Solubility	Soluble in methanol and acetonitrile; moderately soluble in THF, dichloromethane, diethyl ether, n-hexane, and toluene.[1]
Synonyms	(1,2-Dimethoxyethane)nickel Dibromide; Dibromo(glyme)nickel

Safety and Hazard Information

NiBr2(dme) is classified as a hazardous substance. The following tables summarize its hazard classifications and the corresponding precautionary measures as outlined in Safety Data Sheets (SDS).

GHS Hazard Classification

Hazard Class	Category
Flammable solids	1
Acute toxicity, Inhalation	4
Respiratory sensitization	1
Skin sensitization	1
Germ cell mutagenicity	2
Carcinogenicity	2
Reproductive toxicity	2
Specific target organ toxicity, repeated exposure	1
Hazardous to the aquatic environment, acute	1
Hazardous to the aquatic environment, chronic	1

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H228	Flammable solid.
H317	May cause an allergic skin reaction.	
H332	Harmful if inhaled.	
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	
H341	Suspected of causing genetic defects.	
H351	Suspected of causing cancer.	
H361f	Suspected of damaging fertility.	
H372	Causes damage to organs through prolonged or repeated exposure.	
H410	Very toxic to aquatic life with long lasting effects.	
Precautionary	P201	Obtain special instructions before use.
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	
P260	Do not breathe dust/fume/gas/mist/vapours/spray.	
P273	Avoid release to the environment.	

P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P308 + P313	IF exposed or concerned: Get medical advice/attention.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols and Handling Procedures

Due to its air-sensitive nature, all manipulations of **NiBr₂(dme)** must be carried out under an inert atmosphere, such as dry and oxygen-free argon or nitrogen.^[1] This is typically achieved using a glovebox or Schlenk line techniques.

General Inert Atmosphere Techniques

- **Glovebox:** A glovebox provides a sealed environment with a continuously purified inert atmosphere, making it the preferred method for handling highly air-sensitive reagents like **NiBr₂(dme)**. Ensure that the glovebox's oxygen and water levels are maintained below 1 ppm.
- **Schlenk Line:** For laboratories not equipped with a glovebox, a Schlenk line can be used. This apparatus allows for the manipulation of reagents in glassware under vacuum or a positive pressure of inert gas. It is crucial to be proficient in Schlenk techniques to avoid contamination.

Weighing and Transferring the Solid

- In a Glovebox:
 - Bring the sealed container of **NiBr₂(dme)** into the glovebox antechamber and allow it to equilibrate with the internal atmosphere.
 - Once inside the main chamber, carefully open the container.
 - Use a clean, dry spatula to weigh the desired amount of the solid into a pre-tared vial or flask.
 - Securely cap the receiving vessel and the stock container before removing them from the glovebox.
- Using a Schlenk Line:
 - Weighing air-sensitive solids on a Schlenk line is challenging and generally not recommended. If necessary, weigh the solid in a sealed container under a positive pressure of inert gas.
 - Alternatively, add the solid to a Schlenk flask, seal it, and then evacuate and backfill with inert gas three times to establish an inert atmosphere.

Preparation of Solutions

- Solvent Selection and Preparation:
 - Use anhydrous, deoxygenated solvents. Solvents should be dried using an appropriate drying agent and thoroughly degassed before use.
 - Common solvents for dissolving **NiBr₂(dme)** in synthetic procedures include acetonitrile and tetrahydrofuran (THF).^{[2][3]}
- Dissolution Procedure:
 - In an inert atmosphere (glovebox or under positive inert gas pressure on a Schlenk line), add the pre-weighed **NiBr₂(dme)** to a dry flask.

- Using a cannula or a gas-tight syringe, transfer the desired volume of anhydrous, deoxygenated solvent into the flask containing the solid.
- Stir the mixture at room temperature until the solid is fully dissolved. The resulting solution should be handled under inert conditions at all times.

Reaction Setup

- All reactions involving **NiBr₂(dme)** should be assembled in a glovebox or on a Schlenk line using oven-dried glassware.
- The addition of other reagents should be done via cannula or gas-tight syringe to maintain the inert atmosphere.
- For reactions requiring elevated temperatures, use an oil bath with a temperature controller and ensure the reaction flask is properly clamped and equipped with a condenser under inert gas.

Waste Disposal

- All waste containing **NiBr₂(dme)**, including empty containers, contaminated labware, and reaction residues, must be treated as hazardous waste.
- Quench reactive residues carefully under an inert atmosphere before disposal. A common procedure involves slowly adding a proton source (e.g., isopropanol) at low temperature, followed by water.
- Collect all waste in clearly labeled, sealed containers and dispose of it through your institution's environmental health and safety office.

Visualized Workflows

Handling Workflow in a Glovebox

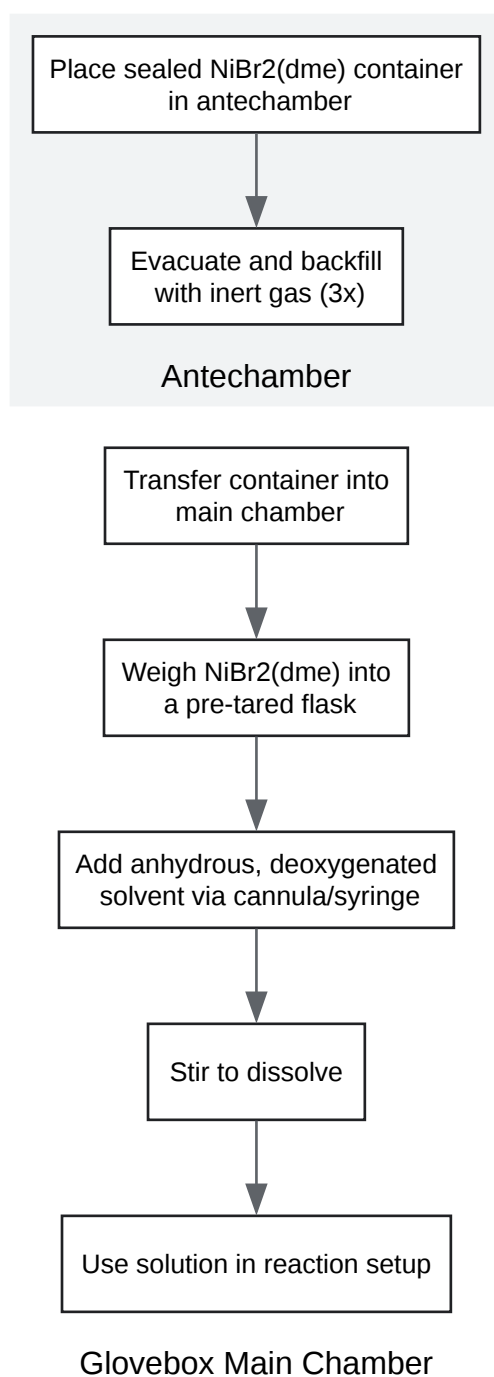


Figure 1: Glovebox Handling Workflow for $\text{NiBr}_2(\text{dme})$

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Caption: Glovebox Handling Workflow for **$\text{NiBr}_2(\text{dme})$**

Schlenk Line Solution Preparation

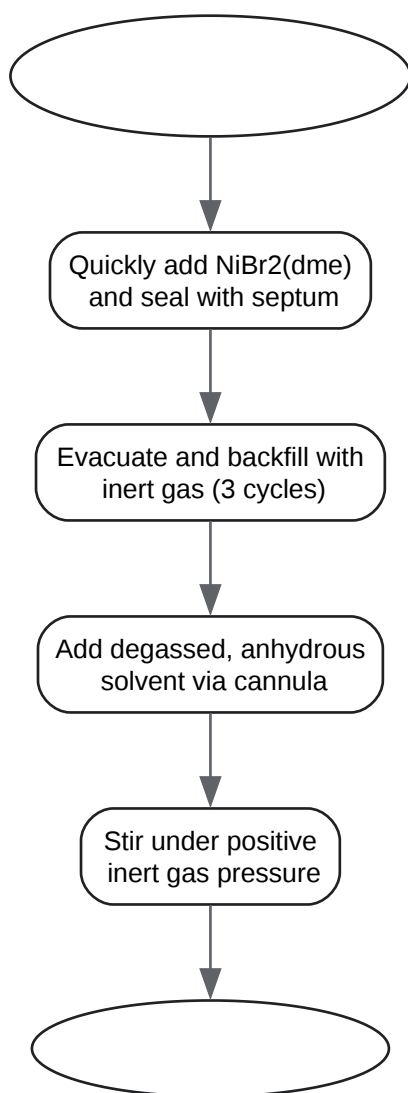


Figure 2: Schlenk Line Solution Preparation

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Caption: Schlenk Line Solution Preparation for **NiBr₂(dme)**

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References

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